

Application Notes and Protocols for ML345 in Cell-Based Assays

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Compound of Interest

Compound Name: ML345
CAS No.: 1632125-79-1
Cat. No.: B15615858

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Introduction

ML345 is a versatile small molecule with dual inhibitory activity, making it a valuable tool for studying distinct cellular pathways. It has been identified as a potent and selective inhibitor of both the Insulin-Degrading Enzyme (IDE) and the NOD-like receptor pyrin domain-containing protein 3 (NLRP3) inflammasome.[1][2][3][4] This document provides detailed application notes and protocols for determining and utilizing the optimal concentration of **ML345** in cell-based assays targeting either IDE or the NLRP3 inflammasome.

Note on Dual Activity: It is crucial for researchers to be aware of **ML345**'s dual targets. A recent study has shown that **ML345**'s inhibition of the NLRP3 inflammasome is independent of its activity on IDE.[5][6] Therefore, when studying one pathway, it is essential to consider potential effects on the other and incorporate appropriate controls.

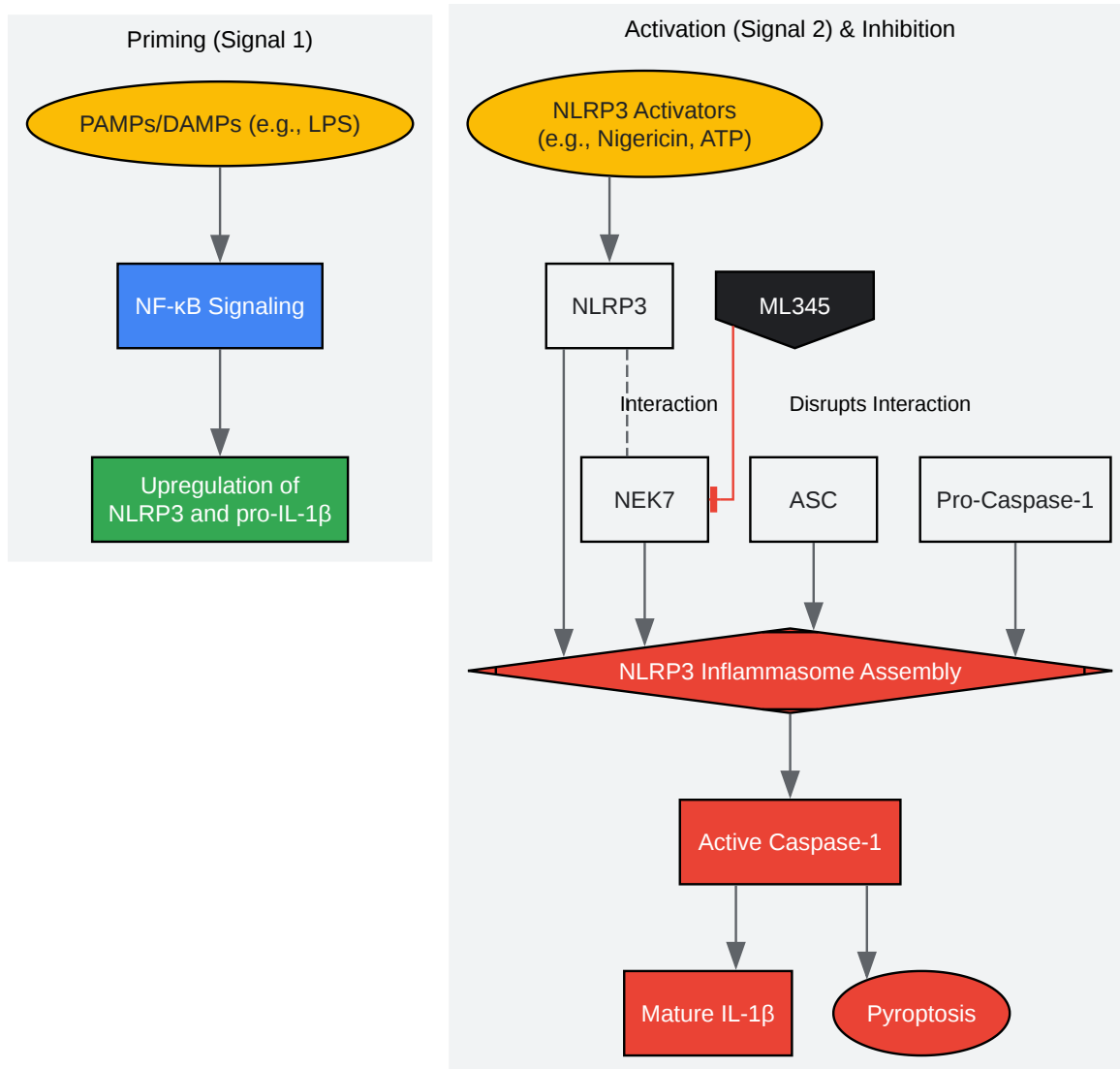
Quantitative Data Summary

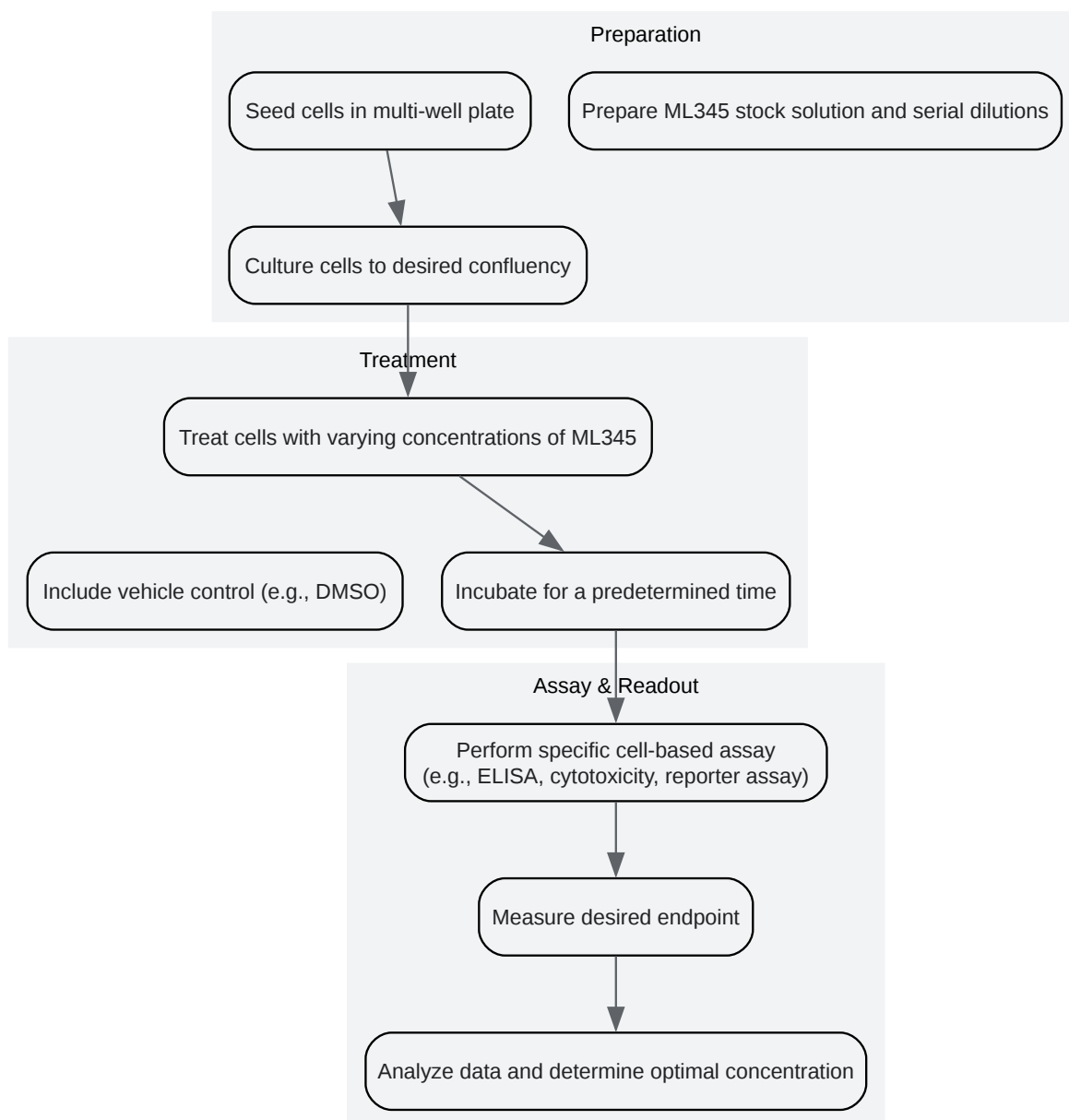
The optimal concentration of **ML345** is highly dependent on the specific cell type, assay readout, and the target being investigated. Below is a summary of reported concentrations and potencies for **ML345** in various assays.

Target	Assay Type	Cell Line / System	Effective Concentration / IC50	Reference
NLRP3 Inflammasome	IL-1 β & IL-18 Secretion	Bone Marrow-Derived Macrophages (BMDMs)	Dose-dependent inhibition	[5]
Caspase-1 Cleavage	Bone Marrow-Derived Macrophages (BMDMs)	Dose-dependent inhibition	[5]	
LDH Release (Pyroptosis)	Bone Marrow-Derived Macrophages (BMDMs)	Dose-dependent reduction	[5]	
Insulin-Degrading Enzyme (IDE)	Enzymatic Assay	Recombinant IDE	IC50 = 188 nM	[2]
A β Deposition	iPSC-derived neurons	10 μ M	[7]	
Proteome-wide Cysteine Reactivity	Soluble and membrane proteomes	Non-reactive $\leq$ 2.0 μ M; Significantly reactive at 20 μ M	[1]	
General Cytotoxicity	Cell Viability	Various cell lines (e.g., HEK293T, melanoma)	Generally not cytotoxic at <12.5 μ M	[8]

Signaling Pathway and Experimental Workflow Diagrams

NLRP3 Inflammasome Inhibition by ML345





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